

Technical Guide: Certificate of Analysis for 6-Aminocaproic Acid-d6

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Compound of Interest		
Compound Name:	6-Aminocaproic acid-d6	
Cat. No.:	B12415169	Get Quote

This technical guide provides a comprehensive overview of the quality control and certification of **6-Aminocaproic acid-d6**, a deuterated analog of 6-Aminocaproic acid. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards for quantitative analysis. **6-Aminocaproic acid-d6** is primarily used as an internal standard in analytical and pharmacokinetic research, enabling precise quantification of Aminocaproic Acid in biological samples through mass spectrometry and liquid chromatography.[1]

Chemical and Physical Properties

Property	Specification
Chemical Name	6-Aminohexanoic-3,3,4,4,5,5-d6 acid
Synonyms	EACA-d6, Epsilon-Amino-n-caproic acid-d6
Molecular Formula	C ₆ H ₇ D ₆ NO ₂
Molecular Weight	137.2 g/mol
Appearance	White to off-white solid
Long-term Storage	Store at 2-8 °C in a well-closed container.[2]
Handling and Transit	25-30 °C in a well-closed container.[2]

Analytical Data



The following table summarizes the typical analytical specifications found on a Certificate of Analysis for **6-Aminocaproic acid-d6**.

Test	Specification
¹ H-NMR	Conforms to structure
Mass Spectrum	Conforms to structure
Chromatographic Purity (HPLC)	>90%[2][3]
Isotopic Enrichment	≥98% Deuterium
Residual Solvents	Meets USP <467> limits
Solubility	Soluble in water

Experimental Protocols

Detailed methodologies for the key analytical tests are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the structural identity and isotopic labeling of 6-Aminocaproic acidd6.
- Instrumentation: 400 MHz (or higher) NMR Spectrometer.
- Sample Preparation: A small amount of the sample is dissolved in a suitable deuterated solvent (e.g., D₂O or DMSO-d₆).
- Procedure: Both ¹H and ¹³C NMR spectra are acquired. The ¹H NMR spectrum is used to confirm the absence of protons at the deuterated positions, while the ¹³C NMR spectrum confirms the carbon skeleton.
- Acceptance Criteria: The resulting spectra must be consistent with the expected structure of 6-Aminohexanoic-3,3,4,4,5,5-d6 acid.[2]

Mass Spectrometry (MS)



- Objective: To confirm the molecular weight and isotopic purity of the compound.
- Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Sample Preparation: The sample is dissolved in a suitable solvent and introduced into the mass spectrometer, typically via electrospray ionization (ESI).
- Procedure: The mass spectrum is acquired in positive or negative ion mode.
- Acceptance Criteria: The observed mass-to-charge ratio (m/z) must correspond to the calculated molecular weight of the deuterated compound, confirming its identity and isotopic enrichment.[2]

High-Performance Liquid Chromatography (HPLC)

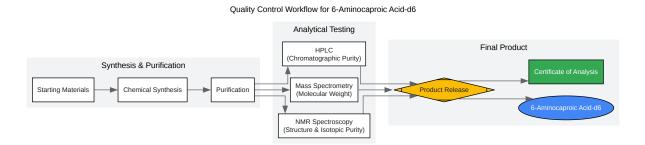
- Objective: To determine the chromatographic purity of **6-Aminocaproic acid-d6**.
- Instrumentation: HPLC system with a UV detector.
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column is commonly used.[4]
 - Mobile Phase: An isocratic mobile phase consisting of a mixture of an aqueous buffer (e.g., phosphate or formate buffer) and an organic modifier (e.g., acetonitrile or methanol).
 [4][5]
 - Flow Rate: A typical flow rate is around 1.0 mL/min.[4][6]
 - Detection: UV detection at a low wavelength, such as 200 nm, is utilized as 6aminocaproic acid lacks a strong chromophore.[4][6]
- Sample Preparation: A known concentration of the sample is prepared in the mobile phase.
- Procedure: The sample is injected into the HPLC system, and the chromatogram is recorded.



• Acceptance Criteria: The purity is calculated based on the area percentage of the main peak relative to the total peak area. The chromatographic purity should be not less than 90%.[3]

Visualizations

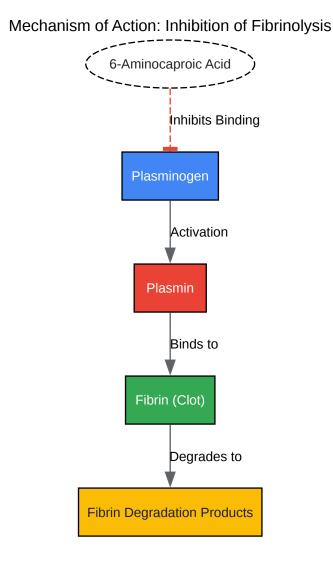
The following diagrams illustrate the quality control workflow and the mechanism of action of 6-Aminocaproic acid.



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Caption: Quality Control Workflow for **6-Aminocaproic Acid-d6**.





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Caption: Mechanism of Action of 6-Aminocaproic Acid.

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